

Strategic Safety & Handling Protocol: 3-Chloro-4-fluorocinnamic Acid

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 3-Chloro-4-fluorocinnamic acid

CAS No.: 155814-22-5; 58537-11-4

Cat. No.: B2496286

[Get Quote](#)

Abstract

This technical guide provides an advanced safety and operational framework for **3-Chloro-4-fluorocinnamic acid** (CAS: 155814-22-5). Unlike generic Safety Data Sheets (SDS), this document contextualizes the compound's physical and toxicological properties within the workflow of pharmaceutical intermediate handling. It addresses the specific risks associated with halogenated cinnamic acid derivatives—specifically metabolic stability implications and acidity-driven tissue damage—and establishes a self-validating protocol for synthesis and disposal.

Part 1: Chemical Identity & Purity Verification

The Foundation of Reproducibility

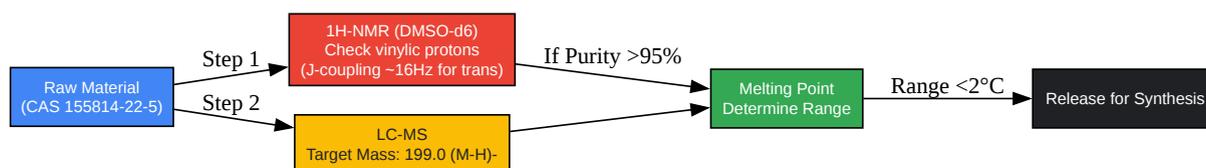
Before any experimental workflow begins, the identity of the starting material must be absolute. Halogenated cinnamic acids often exhibit similar retention times in LC-MS; therefore, orthogonal verification is required.

Chemical Profile Table

Parameter	Specification
Chemical Name	3-Chloro-4-fluorocinnamic acid
CAS Number	155814-22-5
Molecular Formula	C ₉ H ₆ ClFO ₂
Molecular Weight	200.59 g/mol
Physical State	Solid (Crystalline Powder)
Color	White to Off-white
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in water
Acidity (pKa)	~4.0 - 4.5 (Predicted; typically lower than non-halogenated analogs due to electron-withdrawing halogens)
Melting Point	Not explicitly standardized in literature; expect range 160°C - 190°C (analogous to 3,4-difluoro derivatives).[1][2] Experimental verification required.

Identity Verification Workflow (DOT Visualization)

Figure 1: Orthogonal Analytical Workflow for Purity Confirmation



[Click to download full resolution via product page](#)

Caption: Workflow ensures exclusion of cis-isomers and regioisomers (e.g., 4-chloro-3-fluoro) prior to usage.

Part 2: Hazard Profiling & Risk Assessment

Beyond the GHS Codes

While standard SDSs classify this compound as an Irritant, the presence of the fluorine and chlorine atoms on the aromatic ring increases its lipophilicity compared to unsubstituted cinnamic acid. This enhances skin permeability, potentially accelerating systemic absorption.

GHS Classification & Real-World Implications

GHS Code	Classification	Operational Implication
H302	Harmful if swallowed	High Risk: Do not treat as a benign organic acid. Halogenated aromatics can exhibit nephrotoxicity.
H315	Causes skin irritation	Mechanism: Acidic hydrolysis of skin proteins. Delayed burns are possible if powder is trapped under rings or watchbands.
H319	Causes serious eye irritation	Critical: Micro-crystalline dust can mechanically abrade the cornea before chemical irritation begins.
H335	May cause respiratory irritation	Control: Use of a fume hood is non-negotiable during weighing to prevent mucosal inflammation.

“

Safety Critical Note: Some supplier databases flag related fluorinated cinnamic acids as H301 (Toxic if swallowed). Until specific LD50 data is generated for your batch, adopt the "Danger" (Toxic) protocol rather than the "Warning" (Harmful) protocol.

Part 3: Handling, Storage, & Stability

The "Keep it Pure / Keep Me Safe" Protocol

Storage Architecture

- Temperature: Store at 2-8°C. While stable at room temperature, cooling retards potential decarboxylation over long-term storage.
- Atmosphere: Keep under inert gas (Argon/Nitrogen) if possible.
- Container: Amber glass to prevent UV-induced trans-to-cis photo-isomerization.

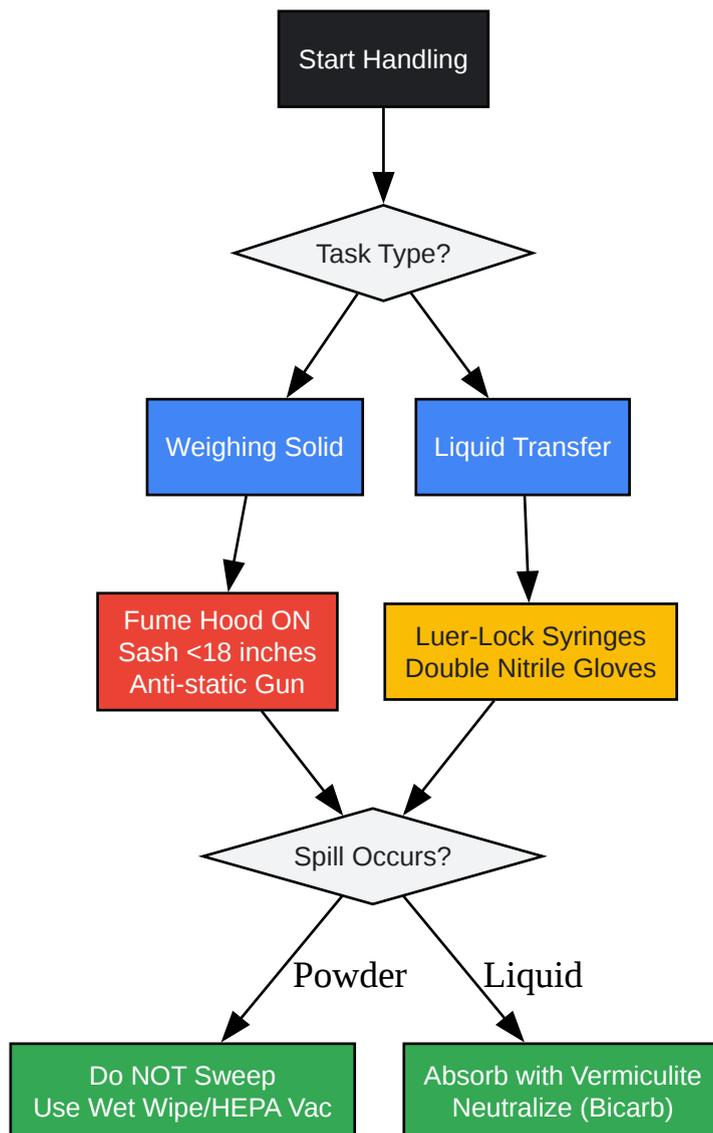
Operational Handling Protocol

Objective: Weigh 500mg for a coupling reaction without exposure.

- PPE Setup: Nitrile gloves (double-gloved recommended, 0.11mm min thickness), lab coat, safety glasses with side shields. Latex is insufficient for halogenated aromatics.
- Static Control: Use an anti-static gun on the weighing boat. Cinnamic acid derivatives are prone to static charge, causing "flying powder" hazards.
- Transfer: Use a chemically resistant spatula (stainless steel or PTFE). Do not use nickel spatulas (potential corrosion/contamination).
- Dissolution: Dissolve immediately in the reaction solvent (e.g., DMF, DCM) within the hood to lock down the dust hazard.

Safe Handling Decision Logic (DOT Visualization)

Figure 2: Operational Decision Tree for Handling & Exposure Control



[Click to download full resolution via product page](#)

Caption: Logic flow for mitigating dust inhalation and dermal absorption risks during routine handling.

Part 4: Emergency Response & Disposal

Self-Validating Safety Systems

First Aid Mechanisms

- Eye Contact: Flush for 15 minutes. Validation: Use pH paper on the tear duct fluid after flushing. Continue irrigation until pH is neutral (7.0).
- Skin Contact: Wash with soap and water.[3] Do not use alcohol (ethanol/methanol), as this increases the solubility of the compound and drives it deeper into the dermis.

Spill Management (The "Neutralization Check" Protocol)

In the event of a powder spill (>1g):

- Isolate: Evacuate the immediate area (3-meter radius).
- Wet: Gently mist the powder with water (to prevent dust) or cover with wet paper towels.
- Neutralize: Apply Sodium Bicarbonate (NaHCO_3) solution.
- Validate: Test the slurry with pH paper. It must read pH 6-8 before collection.
- Collect: Scoop into a hazardous waste container labeled "Halogenated Organic Solids."

Disposal Considerations

- Do not mix with strong oxidizers (e.g., Nitric Acid) in the waste stream.
- Incineration: Must be performed at a facility equipped with scrubbers. Burning chlorinated/fluorinated compounds releases HCl and HF gases.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 1530234, 4-Fluorocinnamic acid (Analogous Hazard Data). Retrieved from [[Link](#)]
- European Chemicals Agency (ECHA). C&L Inventory: Cinnamic Acid Derivatives Classification. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 3-Chloro-4-fluorocinnamic acid | CymitQuimica \[cymitquimica.com\]](#)
- [2. axxence.de \[axxence.de\]](#)
- [3. WERCS Studio - Application Error \[assets.thermofisher.com\]](#)
- To cite this document: BenchChem. [Strategic Safety & Handling Protocol: 3-Chloro-4-fluorocinnamic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2496286#safety-data-sheet-sds-for-3-chloro-4-fluorocinnamic-acid\]](https://www.benchchem.com/product/b2496286#safety-data-sheet-sds-for-3-chloro-4-fluorocinnamic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

